

"theoretical properties of chlorinated fatty acid esters"

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Compound of Interest

Compound Name: 1-Chloro-3-(oleoyloxy)propan-2-yl
(9Z,12Z,15Z)-octadeca-9,12,15-
trienoate

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An In-Depth Technical Guide to the Theoretical Properties of Chlorinated Fatty Acid Esters

Foreword

Chlorinated fatty acid esters (CFAEs) represent a diverse class of molecules, spanning from industrial plasticizers and food processing contaminants to biologically formed lipids implicated in inflammatory pathways. Their properties are dictated by a delicate interplay between the alkyl chain length of the parent fatty acid, the nature of the ester group, and, most critically, the number and position of chlorine substituents. Understanding the theoretical underpinnings of these properties is paramount for researchers in environmental science, toxicology, and drug development. This guide synthesizes current knowledge on the synthesis, physicochemical characteristics, analytical determination, and toxicological significance of CFAEs, providing a foundational resource for scientific investigation.

Formation and Synthesis of Chlorinated Fatty Acid Esters

The origin of CFAEs is twofold: they are either synthesized intentionally for industrial applications or formed as byproducts in chemical processes and biological systems.

Industrial Synthesis

The primary industrial application of CFAEs is as secondary plasticizers for polymers like polyvinyl chloride (PVC), where they can enhance flexibility and flame retardancy, often replacing chlorinated paraffins.[1][2] The synthesis typically involves the direct chlorination of fatty acid methyl esters (FAMES), which are derived from renewable sources like palm, soybean, or animal oils.[1][3]

The process involves bubbling chlorine gas through the FAMES, often in a series of reaction towers to control the reaction extent.[1] The end point is typically determined by monitoring the density of the mixture, allowing for the production of CFAEs with varying degrees of chlorination to meet specific performance requirements.[3]

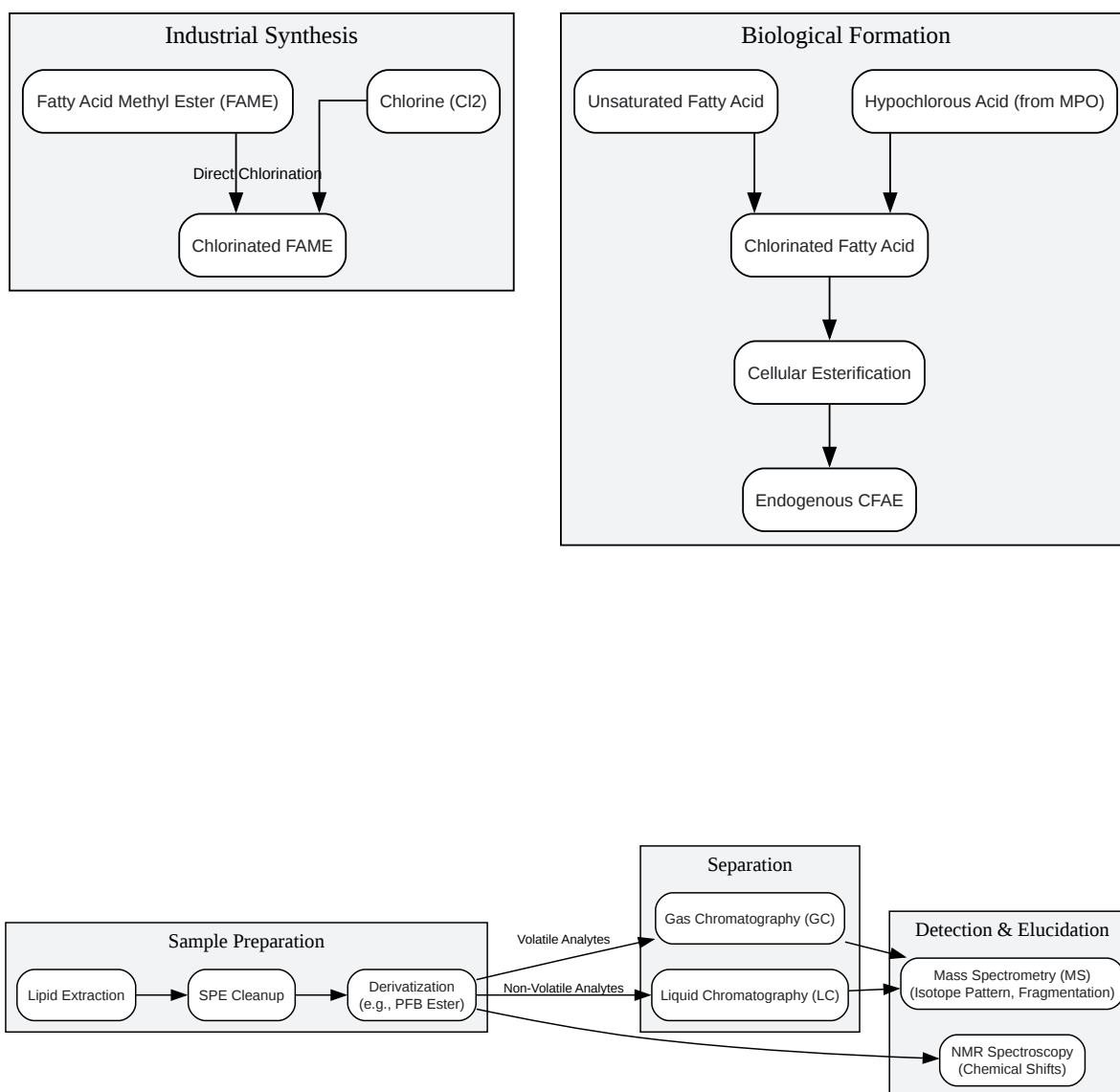
Another synthetic route involves the esterification of a pre-chlorinated fatty acid. This can be achieved by reacting the chlorinated fatty acid with an alcohol in the presence of an acid catalyst (e.g., sulfuric acid, boron trifluoride-methanol) or by converting the fatty acid to a more reactive intermediate, such as an acid chloride, which then readily reacts with an alcohol.[4][5] A novel, solvent-free approach uses trichloroisocyanuric acid (TCCA) to α -chlorinate free fatty acids, which can then be esterified.[6]

Biological and Environmental Formation

In biological systems, CFAEs can be formed under conditions of oxidative stress and inflammation. The enzyme myeloperoxidase (MPO), present in neutrophils and other immune cells, generates hypochlorous acid (HOCl) from hydrogen peroxide and chloride ions.[7][8] HOCl can then react with the double bonds of unsaturated fatty acids present in lipids like phospholipids, forming chlorohydrins (a molecule containing both a chlorine and a hydroxyl group).[8] These chlorinated fatty acids can subsequently be esterified within the cell. This pathway is a significant source of endogenous chlorinated lipids that may act as biomarkers for inflammatory diseases.[7][9]

Additionally, CFAEs are known process contaminants in refined edible oils. For example, 3-monochloropropane-1,2-diol (3-MCPD) esters and glycidyl esters (GEs) are formed at high temperatures during the deodorization step of oil refining.[10][11][12] These compounds are of

significant toxicological concern due to the potential release of carcinogenic 3-MCPD and glycidol in the gastrointestinal tract.[10][13]



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